An In-Depth Technical Guide to 4-Ethoxy-3-methoxybenzoic Acid

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Compound of Interest

Compound Name:	*4-Ethoxy-3-methoxybenzoic acid*
CAS No.:	*3535-30-6*
Cat. No.:	*B453943*

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Foreword

In the landscape of synthetic organic chemistry and medicinal research, the strategic use of well-defined molecular scaffolds is paramount to the discovery and development of novel chemical entities. Substituted benzoic acids, in particular, represent a privileged class of compounds, serving as versatile intermediates and foundational components of a vast array of functional molecules. This guide focuses on a specific, yet increasingly relevant, member of this family: **4-Ethoxy-3-methoxybenzoic acid**.

As a Senior Application Scientist, my objective is to provide not just a repository of data, but a cohesive and practical resource. This document is structured to offer a comprehensive understanding of **4-ethoxy-3-methoxybenzoic acid**, from its fundamental molecular architecture to its synthesis and potential applications. The causality behind experimental choices is explained, and protocols are presented with the clarity required for reproducibility. Every piece of technical data and every procedural step is grounded in authoritative sources to ensure the highest level of scientific integrity.

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This guide is intended for the discerning researcher who requires a thorough and reliable understanding of this compound to accelerate their research and development endeavors.

Molecular Structure and Physicochemical Properties

Chemical Identity

- IUPAC Name: **4-Ethoxy-3-methoxybenzoic acid**
- Synonyms: 4-Ethoxy-m-anisic acid, 3-Methoxy-4-ethoxybenzoic acid
- CAS Number: 3535-30-6
- Molecular Formula: $C_{10}H_{12}O_4$
- Molecular Weight: 196.20 g/mol

Structural Elucidation

4-Ethoxy-3-methoxybenzoic acid is an aromatic carboxylic acid characterized by a benzene ring substituted with three functional groups: a carboxylic acid group, a methoxy group at position 3, and an ethoxy group at position 4.

The molecular structure features a planar benzene ring. Insights from crystallographic studies of its immediate precursor, 4-ethoxy-3-methoxybenzaldehyde, reveal that the non-hydrogen atoms of the substituted ring are approximately coplanar.[1] The dihedral angle between the phenyl ring and the ethoxy moiety in the aldehyde is minimal, suggesting that the ethoxy group does not significantly distort the planarity of the ring system.[1] This structural rigidity is an important consideration in molecular modeling and understanding intermolecular interactions.

The carboxylic acid group is the primary site of acidity and a key handle for synthetic modifications. The methoxy and ethoxy groups are electron-donating, which influences the reactivity of the aromatic ring, directing electrophilic substitution to the positions ortho and para to the activating groups.

Caption: 2D structure of **4-Ethoxy-3-methoxybenzoic acid**.

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Physicochemical Properties

While extensive experimental data for **4-ethoxy-3-methoxybenzoic acid** is not readily available in the literature, its properties can be reliably estimated based on its structure and comparison with closely related analogs like 4-methoxybenzoic acid and 4-ethoxybenzoic acid.

Property	Value (Predicted/Analog Data)	Source
Melting Point (°C)	175-185 (estimated)	Analog Data[2]
Boiling Point (°C)	> 280 (estimated)	Analog Data[2]
pKa	~4.5 (estimated)	Analog Data[2]
Solubility	Soluble in ethanol, DMSO, acetone; sparingly soluble in hot water; insoluble in cold water.	Analog Data[2]

Causality Behind Properties:

- Melting Point: The melting point is expected to be relatively high due to the crystalline solid nature and the potential for hydrogen bonding between the carboxylic acid groups of adjacent molecules in the crystal lattice. It is likely to be slightly lower than that of 4-methoxybenzoic acid (182-185 °C) due to the larger, more flexible ethoxy group potentially disrupting crystal packing.[2]
- Solubility: The presence of the polar carboxylic acid, methoxy, and ethoxy groups allows for some solubility in polar organic solvents. However, the dominant nonpolar aromatic ring limits its solubility in water.

Synthesis of 4-Ethoxy-3-methoxybenzoic Acid

A robust and common synthetic route to **4-ethoxy-3-methoxybenzoic acid** involves a two-step process starting from the readily available natural product, vanillin (4-hydroxy-3-methoxybenzaldehyde).

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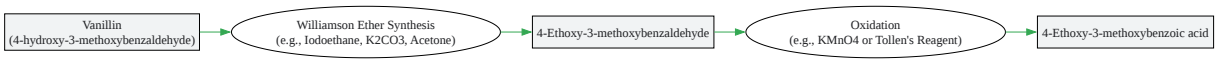

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Caption: Synthetic workflow for **4-Ethoxy-3-methoxybenzoic acid**.

Step 1: Ethylation of Vanillin (Williamson Ether Synthesis)

Principle: The phenolic hydroxyl group of vanillin is deprotonated by a weak base to form a phenoxide ion, which then acts as a nucleophile to displace a halide from an ethylating agent, such as iodoethane or diethyl sulfate. This is a classic Williamson ether synthesis.

Detailed Protocol:

- Reaction Setup: To a solution of vanillin (1 equivalent) in a polar aprotic solvent such as acetone or DMF, add a suitable base, typically anhydrous potassium carbonate (K_2CO_3, 1.5-2.0 equivalents). The use of a slight excess of base ensures complete deprotonation of the phenolic hydroxyl group.

- Addition of Ethylating Agent: Add iodoethane (CH_3CH_2I, 1.1-1.2 equivalents) dropwise to the stirred suspension at room temperature. The reaction is often gently heated to 50-60 °C to increase the rate of reaction.[1]

- Reaction Monitoring: The progress of the reaction can be monitored by Thin Layer Chromatography (TLC), observing the disappearance of the vanillin spot and the appearance of a new, less polar spot corresponding to the product, 4-ethoxy-3-methoxybenzaldehyde.

- Work-up and Isolation: Upon completion, the reaction mixture is cooled to room temperature, and the inorganic salts are removed by filtration. The solvent is then removed under reduced pressure. The resulting crude product can be purified by recrystallization from hot water or a mixture of ethanol and water to yield crystalline needles of 4-ethoxy-3-methoxybenzaldehyde.[1]

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Step 2: Oxidation of 4-Ethoxy-3-methoxybenzaldehyde

Principle: The aldehyde functional group is selectively oxidized to a carboxylic acid. Several oxidizing agents can be employed, with potassium permanganate ($KMnO_4$) being a common and effective choice. Tollen's reagent is another possibility, especially for small-scale synthesis, as it is selective for aldehydes.

Detailed Protocol:

- Reaction Setup: Dissolve the 4-ethoxy-3-methoxybenzaldehyde (1 equivalent) from Step 1 in a mixture of a suitable solvent like acetone or tert-butanol and water.
- Addition of Oxidant: Slowly add a solution of potassium permanganate ($KMnO_4$, approximately 2 equivalents) in water to the stirred aldehyde solution. The reaction is exothermic, and the addition should be controlled to maintain a moderate temperature. The reaction mixture will turn from purple to a brown suspension of manganese dioxide (MnO_2).
- Reaction Monitoring: The reaction can be monitored by TLC until the starting aldehyde is consumed.
- Work-up and Isolation: After the reaction is complete, the excess $KMnO_4$ is quenched by adding a small amount of a reducing agent like sodium bisulfite until the purple color disappears. The brown MnO_2 precipitate is removed by filtration through celite. The filtrate is then acidified with a strong acid, such as hydrochloric acid (HCl), to a pH of approximately 2-3. This protonates the carboxylate salt, causing the **4-ethoxy-3-methoxybenzoic acid** to precipitate out of the solution.
- Purification: The precipitated solid is collected by filtration, washed with cold water to remove any remaining salts, and dried. For higher purity, the product can be recrystallized from a suitable solvent system like ethanol/water.

Analytical Characterization

A comprehensive analytical characterization is essential to confirm the identity and purity of the synthesized **4-ethoxy-3-methoxybenzoic acid**.

Spectroscopic Data (Predicted and Analog-Based)

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While a dedicated, published spectrum for **4-ethoxy-3-methoxybenzoic acid** is not readily available, the expected spectral features can be accurately predicted based on the known spectra of its aldehyde precursor and other closely related benzoic acid derivatives.

Technique	Expected Key Features
^{1}H NMR	- Carboxylic Acid Proton (-COOH): A broad singlet, typically downfield (>10 ppm). - Aromatic Protons: Three distinct signals in the aromatic region (6.8-8.0 ppm), likely exhibiting coupling patterns consistent with a 1,2,4-trisubstituted benzene ring. - Ethoxy Group (-OCH_2CH_3): A quartet around 4.1 ppm (for the -CH_2-) and a triplet around 1.4 ppm (for the -CH_3-). - Methoxy Group (-OCH_3): A sharp singlet around 3.9 ppm.
^{13}C NMR	- Carbonyl Carbon (-COOH): A signal in the range of 165-175 ppm. - Aromatic Carbons: Six signals in the aromatic region (110-160 ppm), with the carbons attached to oxygen appearing more downfield. - Ethoxy Carbon (-OCH_2CH_3): A signal for the -CH_2- around 64 ppm and a signal for the -CH_3- around 15 ppm. - Methoxy Carbon (-OCH_3): A signal around 56 ppm.
IR Spectroscopy (cm^{-1})	- O-H Stretch (Carboxylic Acid): A very broad band from 2500-3300 cm^{-1}. - C=O Stretch (Carboxylic Acid): A strong, sharp absorption around 1680-1710 cm^{-1}. - C-O Stretches (Ethers and Acid): Multiple strong bands in the 1200-1300 cm^{-1} region. - Aromatic C=C Stretches: Peaks in the 1450-1600 cm^{-1} region.
Mass Spectrometry	- Molecular Ion (M^+): A peak at m/z = 196. - Key Fragmentation: Loss of -OH (m/z = 179), loss of -COOH (m/z = 151), and other fragments corresponding to the cleavage of the ether linkages.

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Applications in Research and Drug Development

While specific, high-profile applications of **4-ethoxy-3-methoxybenzoic acid** are not extensively documented in mainstream literature, its structural motifs are present in various biologically active molecules, and it serves as a valuable building block in medicinal chemistry.

Role as a Synthetic Intermediate

The true value of **4-ethoxy-3-methoxybenzoic acid** lies in its utility as a versatile intermediate. The carboxylic acid group can be readily converted into a variety of other functional groups, including esters, amides, and acid chlorides, providing a gateway to more complex molecular architectures.

Derivatives of related methoxybenzoic acids are known to be precursors in the synthesis of a range of pharmaceuticals, including anti-inflammatory agents, analgesics, and cardiovascular drugs.[3] The 4-ethoxy-3-methoxy substitution pattern provides a specific steric and electronic profile that can be exploited in drug design to fine-tune properties such as receptor binding, solubility, and metabolic stability.

For instance, the core structure is found in more complex molecules that have been investigated as kinase inhibitors.[4] The methoxy and ethoxy groups can form important hydrogen bond interactions within the active site of a target protein.

Potential Biological Activities

- Anticancer Research: The 3,4,5-trimethoxybenzoyl moiety is a well-known feature of potent tubulin polymerization inhibitors like combretastatin. While **4-ethoxy-3-methoxybenzoic acid** has a different substitution pattern, derivatives containing this scaffold have been synthesized and evaluated as potential anticancer agents.[5] For example, a curcumin derivative, 4-hydroxy-3-methoxybenzoic acid methyl ester, has been shown to target the Akt/NFκB cell survival signaling pathway in prostate cancer cells.[6] This highlights the potential for related substituted benzoic acids to be explored in oncology research.

- Radical Scavenging and Other Biological Studies: **4-Ethoxy-3-methoxybenzoic acid** has been used in studies investigating radical chain reactions.[7] Its phenolic ether structure suggests potential for evaluation in studies related to antioxidant activity and as a scaffold for compounds targeting pathways involving oxidative stress.

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Safety and Handling

- Hazard Classification: **4-Ethoxy-3-methoxybenzoic acid** is classified as an irritant. It can cause skin and eye irritation and may cause respiratory irritation.
- Handling Precautions: Standard laboratory safety protocols should be followed. This includes the use of personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood.
- Storage: Store in a cool, dry place away from incompatible materials such as strong oxidizing agents. The container should be tightly sealed.

Conclusion

4-Ethoxy-3-methoxybenzoic acid is a valuable and versatile substituted aromatic carboxylic acid. While not as commonly cited as some of its simpler analogs, it represents a key synthetic intermediate with significant potential in the fields of medicinal chemistry and materials science. Its straightforward synthesis from readily available precursors, combined with the multiple functional groups that allow for diverse chemical modifications, makes it an attractive building block for the creation of complex and potentially bioactive molecules. This guide has provided a comprehensive overview of its molecular structure, synthesis, characterization, and potential applications, grounded in authoritative scientific principles, to aid researchers in leveraging this compound for their scientific endeavors.

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